

Application Note: Quantification of Phosphoglycolic Acid in Biological Samples by LC-MS/MS

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Compound of Interest

Compound Name: *Phosphoglycolic Acid*

Cat. No.: *B032698*

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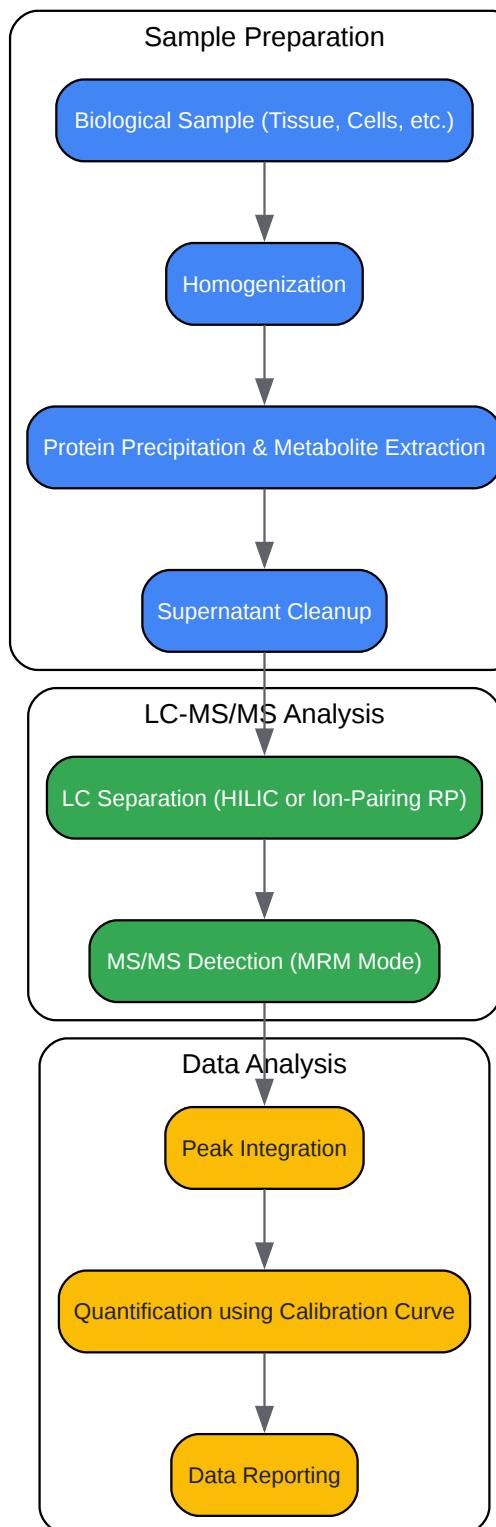
Introduction

Phosphoglycolic acid (2-phosphoglycolate or 2-PG) is a small, phosphorylated metabolite with significant roles in various biological processes. In plants and certain bacteria, it is a key intermediate in the photorespiration pathway.^[1] In mammalian cells, 2-PG is generated during the repair of DNA strand breaks and is also implicated in glycolysis.^[1] Given its involvement in fundamental cellular functions, the accurate quantification of 2-PG in biological matrices is crucial for understanding its metabolic roles in health and disease. This application note provides a detailed protocol for the sensitive and specific quantification of **phosphoglycolic acid** in biological samples using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Experimental Workflow

The overall workflow for the quantification of **phosphoglycolic acid** involves sample preparation, LC-MS/MS analysis, and data processing. A schematic of this workflow is presented below.

Experimental Workflow for 2-PG Quantification

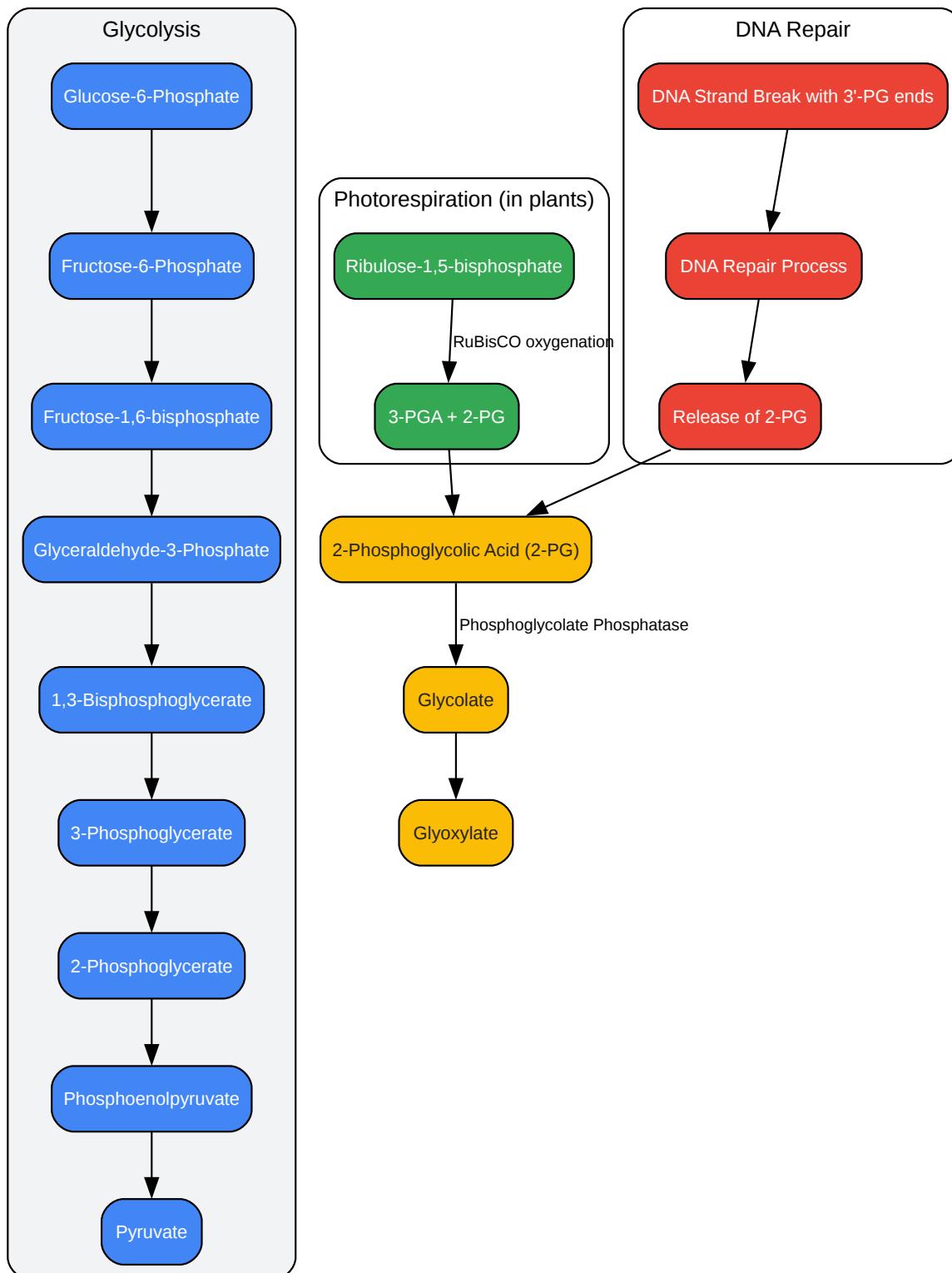
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Caption: A diagram illustrating the key steps in the quantification of **phosphoglycolic acid**.

Metabolic Context of Phosphoglycolic Acid

Phosphoglycolic acid is an important node in cellular metabolism, primarily intersecting with glycolysis and DNA repair pathways. Understanding its metabolic origin and fate is essential for interpreting quantitative data.

Metabolic Context of Phosphoglycolic Acid

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References

- 1. The glycolate and 2-phosphoglycolate content of tissues measured by ion chromatography coupled to mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
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